Standard Operating Procedure: Disposal of 2-Methoxy-6-(methoxymethyl)pyridine

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Compound of Interest

Compound Name:	*2-Methoxy-6-(methoxymethyl)pyridine*
CAS No.:	*2379322-23-1*
Cat. No.:	*B6324114*

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Executive Summary & Immediate Action

Do not dispose of **2-Methoxy-6-(methoxymethyl)pyridine** down the drain. This compound is a pyridine derivative with ether functionality. It poses risks of flammability, skin/eye irritation, and potential aquatic toxicity. It must be managed as Hazardous Chemical Waste via high-temperature incineration.

- Immediate Hazard: Combustible liquid; Irritant to mucous membranes.
- Critical Incompatibility: Reacts exothermically with strong acids (e.g., Nitric Acid, Sulfuric Acid) and strong oxidizers.
- Waste Stream: Non-Halogenated Organic Solvent (unless mixed with halogens).

Chemical Characterization & Waste Classification

To ensure regulatory compliance (RCRA in the US, REACH in EU), the waste must be accurately characterized before entering the disposal stream.

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Property	Data	Operational Implication
Chemical Name	2-Methoxy-6-(methoxymethyl)pyridine	Official manifest name.
CAS Number	23579-92-2	Use for inventory tracking.
Molecular Formula	$C_8H_{11}NO_2$	Nitrogen content requires NOx scrubbing during incineration.
Physical State	Liquid (Colorless to Pale Yellow)	Requires secondary containment during transfer.
Flash Point	~58°C (Estimate based on homologs)	D001 (Ignitable) Waste Code likely applies.
Acidity/Basicity	Weak Base (Pyridine ring)	Do not mix with Acid Waste streams.
Reactivity	Ether linkage (Methoxymethyl)	Low but non-zero risk of peroxide formation over extended storage.

Regulatory Waste Codes (US RCRA Context)

- D001 (Ignitable): If the flash point is < 60°C (140°F).
- Not Listed (U-List): Unlike parent Pyridine (U196), this specific derivative is generally not U-listed, but must be treated as characteristic waste.

Pre-Disposal Stabilization & Segregation

The "Self-Validating" Safety System: Before moving the container to the waste area, you must validate its stability. This prevents "mystery reactions" in the central waste accumulation area.

Step A: The Peroxide Check (The Ether Risk)

While the pyridine ring stabilizes the molecule, the methoxymethyl side chain resembles a benzyl ether, which can form peroxides upon prolonged exposure to air.

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- Inspect: Check the expiration date. If the container is >1 year old or has visible crystals around the cap, do not open it. Contact EHS immediately.
- Test: If the container is safe to open but old, use a starch-iodide strip to test for peroxides.
  - Result < 10 ppm: Proceed to disposal.[1][2][3]
  - Result > 10 ppm: Treat with reducing agent (ferrous sulfate) before disposal.

Step B: pH Neutralization (The Acid-Base Risk)

- Rule: Never add this chemical directly to a "General Acid Waste" carboy.
- Mechanism: Pyridine nitrogen is basic. Mixing with concentrated acids generates heat (exotherm) and can pressurize waste containers.
- Action: If the waste is part of an acidic reaction mixture, neutralize the mixture to pH 6–8 using Sodium Bicarbonate ($NaHCO_3$) before adding it to the organic waste solvent drum.

Disposal Workflow Decision Tree

This diagram outlines the logical flow for categorizing and disposing of the specific compound.

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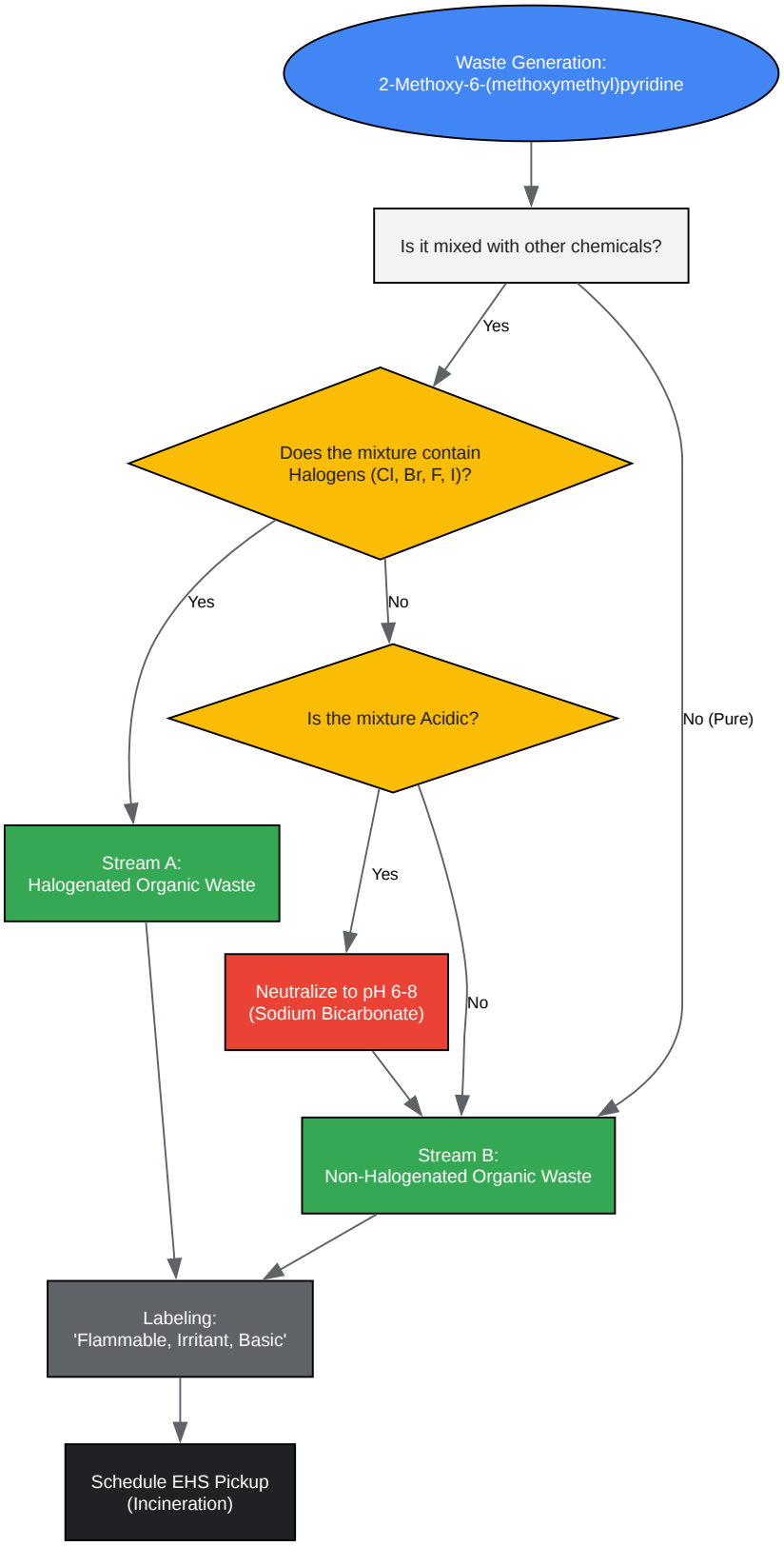

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Figure 1: Logic flow for assigning the correct waste stream, prioritizing segregation from halogens and acids.

Step-by-Step Disposal Procedure

Phase 1: Container Selection

- Material: Use High-Density Polyethylene (HDPE) or Glass containers.
  - Avoid: Aluminum or metal cans if the waste is potentially wet/basic, as pyridines can corrode certain alloys over time.
- Venting: Ensure the cap is a "vented cap" if there is any risk of ongoing slow reaction or off-gassing, though standard caps are usually acceptable for the pure solvent.

Phase 2: Transfer & Labeling

- PPE Required: Nitrile gloves (double gloving recommended), safety goggles, and a flame-resistant lab coat.
- Fume Hood: Perform all transfers inside a certified chemical fume hood.
- Labeling: Attach a hazardous waste tag immediately upon the first drop entering the container.
  - Constituents: Write "**2-Methoxy-6-(methoxymethyl)pyridine**".
  - Hazards: Check "Flammable" and "Irritant".[2]

Phase 3: Final Handoff

- Secondary Containment: Store the waste container in a secondary tray (polypropylene) to catch leaks.
- Segregation: Keep the container in the "Flammables" cabinet, physically separated from "Oxidizers" (like Nitric Acid) and "Acids".[3]
- Disposal Request: Submit a request to your facility's EHS department.

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- Note to EHS: Specify that this is a nitrogen-containing organic; it requires incineration with a scrubber to prevent NOx emissions.

Emergency Contingencies

Spillage (Small Scale < 500 mL)

- Evacuate: Clear the immediate area of personnel.
- Ventilate: Ensure fume hoods are running; open windows if safe.
- Absorb: Use vermiculite or sand.
  - Avoid: Paper towels or combustible rags (fire risk).
- Clean: Scoop absorbed material into a wide-mouth jar, label as "Debris from Pyridine Spill," and treat as hazardous waste.

Exposure[3][4][5][6][7]

- Skin Contact: Wash with soap and water for 15 minutes.[3][4] Pyridines absorb through skin; seek medical checkup if area is large.
- Eye Contact: Flush for 15 minutes.
- Inhalation: Move to fresh air immediately.

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